

Physicochemical properties of Ethyl 2,4-dioxopentanoate

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Compound of Interest

Compound Name: Ethyl 2,4-dioxopentanoate

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An In-depth Technical Guide to the Physicochemical Properties of **Ethyl 2,4-dioxopentanoate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 2,4-dioxopentanoate, also known as ethyl acetopyruvate, is a key organic intermediate with significant applications in chemical synthesis. Its bifunctional nature, characterized by the presence of two ketone and one ester group, makes it a versatile precursor for the synthesis of a variety of heterocyclic compounds, some of which exhibit notable pharmacological activities. This document provides a comprehensive overview of the physicochemical properties of **Ethyl 2,4-dioxopentanoate**, detailed experimental protocols for its synthesis, and a visual representation of its synthetic workflow and role as a chemical building block.

Physicochemical Properties

The fundamental physicochemical properties of **Ethyl 2,4-dioxopentanoate** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value
CAS Number	615-79-2[1]
Molecular Formula	C ₇ H ₁₀ O ₄ [2][3][4][5]
Molecular Weight	158.15 g/mol [2][4]
Appearance	Liquid[3][5]
Color	Clear yellow[5]
Melting Point	16-18 °C[1][5]
Boiling Point	101-103 °C at 12 mmHg[1][5]
Density	1.12 g/mL[1] - 1.126 g/mL at 25 °C[5]
Refractive Index	1.4730 at 20 °C[1][5]
Solubility	Soluble in alcohol and ether; insoluble in water[5]
pKa	6.86 ± 0.46 (Predicted)[5]
InChI Key	OYQVQWIASIXXRT-UHFFFAOYSA-N[2][3]
SMILES	CCOC(=O)C(=O)CC(C)=O[1][2]

Synthesis of Ethyl 2,4-dioxopentanoate

Ethyl 2,4-dioxopentanoate is commonly synthesized via a Claisen condensation reaction between diethyl oxalate and acetone, using a base such as sodium ethoxide.[4]

Experimental Protocol: Claisen Condensation

This protocol details the synthesis of **Ethyl 2,4-dioxopentanoate** from diethyl oxalate and acetone.[4]

Materials:

- Sodium ethoxide (30.0 g, 0.45 mol)

- Anhydrous ethanol (300 mL)
- Acetone (14.7 g, 0.3 mol)
- Diethyl oxalate (46.7 g, 0.32 mol)
- Ice-salt bath
- Hydrochloric acid (1 mol/L)
- Ethyl acetate (EA)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Ice water

Procedure:

- Sodium ethoxide is added to 300 mL of anhydrous ethanol in a reaction vessel and stirred to ensure even mixing.
- The vessel is placed in an ice-salt bath to cool the solution.
- A mixture of acetone and diethyl oxalate is added dropwise to the sodium ethoxide-ethanol solution. The reaction temperature is maintained below $-5\text{ }^{\circ}\text{C}$ throughout the addition.
- The reaction mixture is stirred for 3 hours at a temperature below $-5\text{ }^{\circ}\text{C}$.
- After the reaction is complete, the mixture is poured into ice water.
- The pH of the aqueous solution is adjusted to approximately 4 using 1 mol/L hydrochloric acid.
- The aqueous phase is extracted with ethyl acetate.
- The combined organic layers are washed twice with 150 mL of water and subsequently dried over anhydrous Na_2SO_4 .

- The solution is filtered, and the solvent is removed under reduced pressure to yield the product as a yellow liquid.

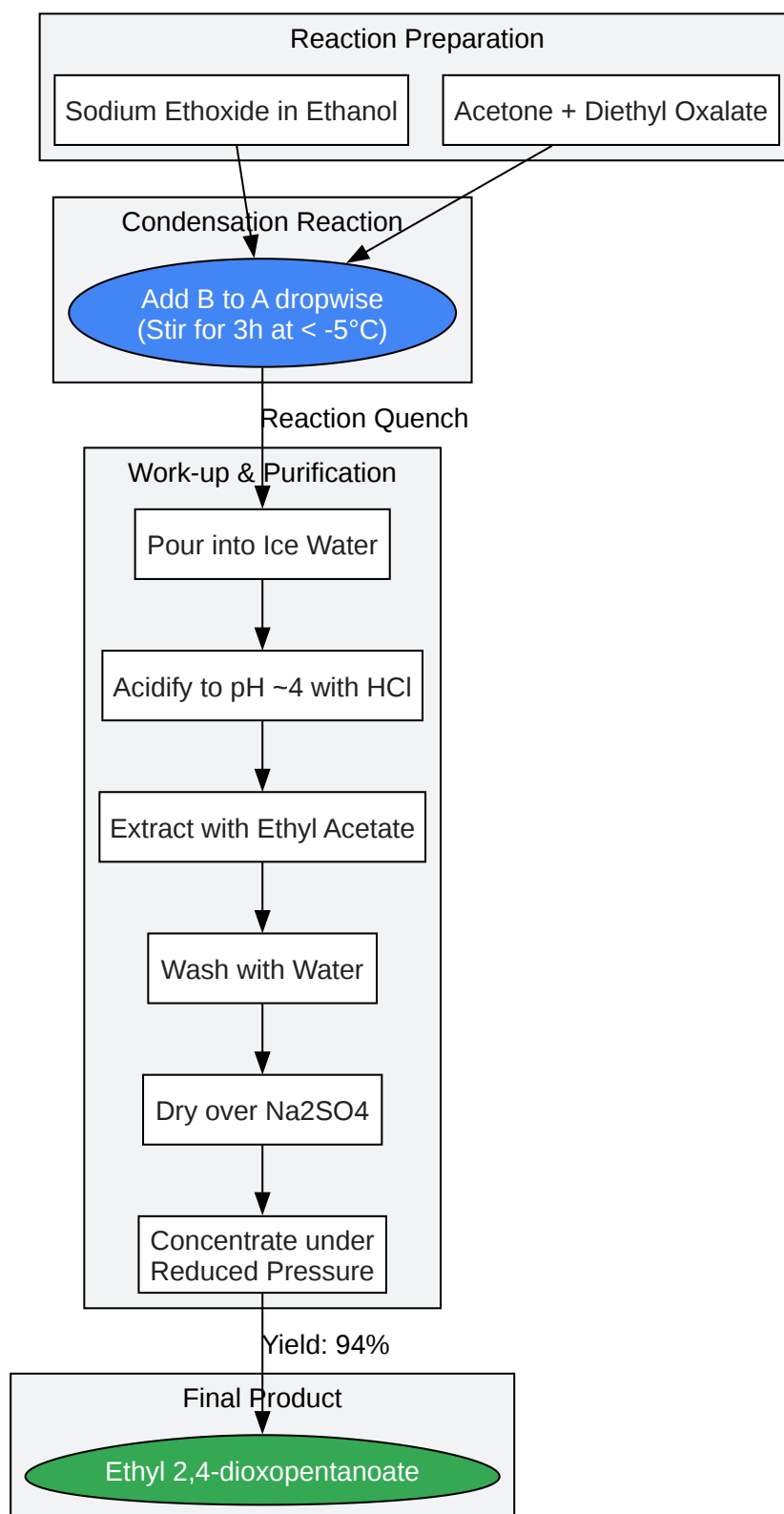
This procedure typically results in a high yield (approximately 94%) and purity (96%) of **Ethyl 2,4-dioxopentanoate**, which can often be used in subsequent reactions without further purification.^[4]

Visualized Workflows and Applications

The following diagrams, generated using Graphviz, illustrate the synthesis workflow and the role of **Ethyl 2,4-dioxopentanoate** as a synthetic intermediate.

Synthesis Workflow

The diagram below outlines the key steps in the synthesis of **Ethyl 2,4-dioxopentanoate** via Claisen condensation.

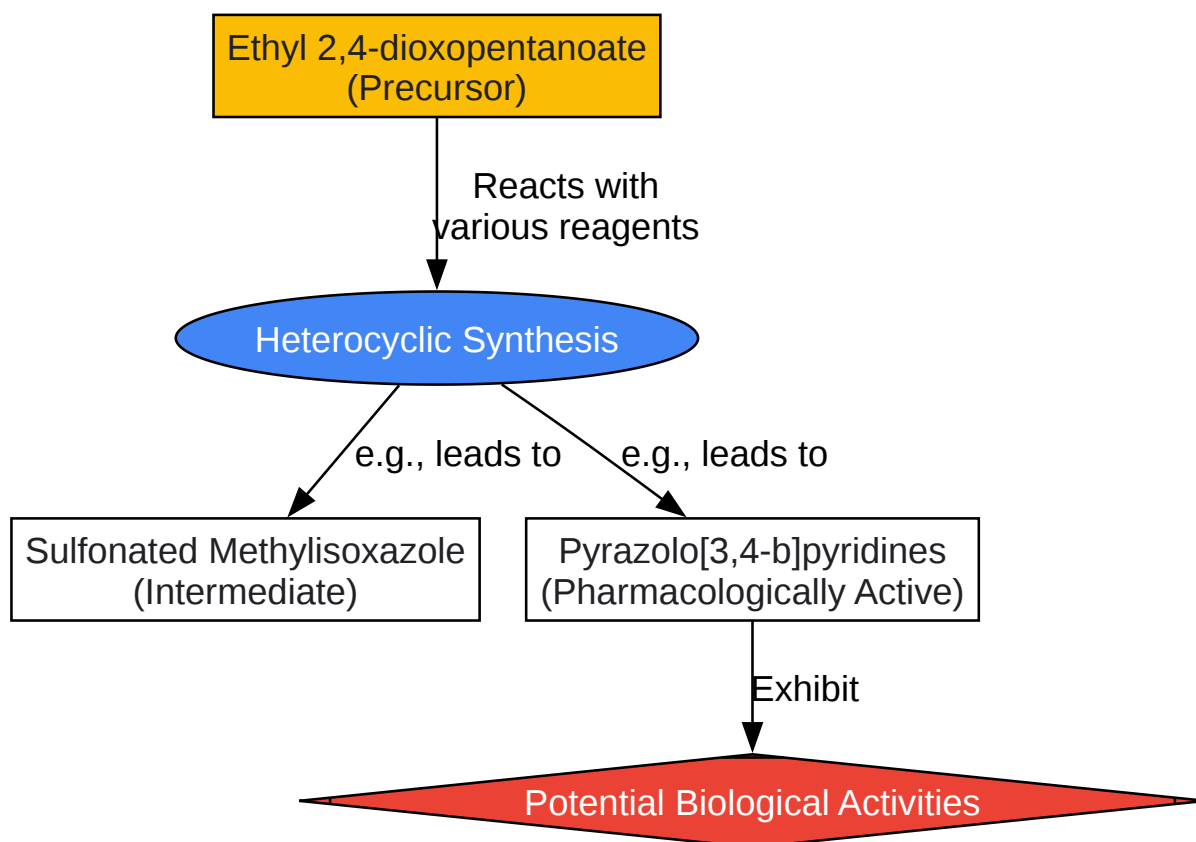


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Synthesis workflow for **Ethyl 2,4-dioxopentanoate**.

Role as a Synthetic Intermediate

Ethyl 2,4-dioxopentanoate serves as a valuable building block in organic synthesis, particularly for forming heterocyclic systems. Its utility is highlighted in its use as a precursor for pharmacologically relevant molecules.



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Role of **Ethyl 2,4-dioxopentanoate** as a chemical intermediate.

Biological Significance and Applications

While **Ethyl 2,4-dioxopentanoate** itself is primarily recognized as a synthetic intermediate, its derivatives have garnered interest in the field of drug discovery. For instance, it is a precursor for sulfonated methylisoxazole.[4] Furthermore, derivatives such as pyrazolo[3,4-b]pyridines, which can be synthesized from this ketoester, have been investigated for a range of biological activities, including antiparasitic and kinase inhibitory effects.[6] This underscores the importance of **Ethyl 2,4-dioxopentanoate** as a foundational molecule for the development of

novel therapeutic agents. The reactivity of its dicarbonyl system allows for the construction of complex molecular architectures, making it a valuable tool for medicinal chemists.

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